

ACY-1083 stability and storage recommendations.

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Compound of Interest

Compound Name: **ACY-1083**

Cat. No.: **B2862329**

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ACY-1083 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with detailed information on the stability, storage, and handling of **ACY-1083**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **ACY-1083** powder?

For long-term storage, **ACY-1083** in its solid (powder) form should be stored at -20°C for up to 3 years.

Q2: How should I store stock solutions of **ACY-1083**?

Once dissolved, stock solutions of **ACY-1083** should be aliquoted to avoid repeated freeze-thaw cycles. The recommended storage conditions for stock solutions are:

- -80°C for up to 6 months.
- -20°C for up to 1 month, preferably stored under nitrogen.

Q3: What is the shelf life of **ACY-1083** solutions at different temperatures?

The stability of **ACY-1083** in solution is dependent on the storage temperature.

Storage Temperature	Recommended Storage Duration
-80°C	Up to 6 months
-20°C	Up to 1 month (under nitrogen)

Q4: I am having trouble dissolving **ACY-1083**. What can I do?

If you encounter solubility issues with **ACY-1083**, consider the following troubleshooting steps:

- Sonication: Using an ultrasonic bath can aid in the dissolution of **ACY-1083** in solvents like DMSO.
- Warming: Gently warming the solution to 37°C can also help to increase its solubility.
- Solvent Choice: Ensure you are using a suitable solvent. **ACY-1083** has good solubility in DMSO.

Experimental Protocols & Data

Solubility Data

The solubility of **ACY-1083** in various solvents is crucial for preparing accurate and effective experimental solutions.

Solvent	Solubility	Notes
DMSO	≥ 125 mg/mL (358.83 mM)	Sonication may be required.
Acetonitrile	Slightly soluble (0.1-1 mg/ml)	

Preparation of Stock Solutions

Objective: To prepare a concentrated stock solution of **ACY-1083** for further dilution into working solutions.

Materials:

- **ACY-1083** powder

- Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic bath (optional)

Protocol:

- Equilibrate the **ACY-1083** powder to room temperature before opening the vial.
- Add the appropriate volume of DMSO to the vial to achieve the desired concentration (e.g., for a 10 mM stock solution, add 0.2871 mL of DMSO to 1 mg of **ACY-1083**).
- Vortex the solution thoroughly until the powder is completely dissolved.
- If necessary, place the vial in an ultrasonic bath for short intervals to aid dissolution.
- Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
- Store the aliquots at -80°C for long-term use or -20°C for short-term use.

Preparation of In Vivo Working Solutions

Objective: To prepare a working solution of **ACY-1083** suitable for intraperitoneal (i.p.) injection in animal models.

Materials:

- **ACY-1083** stock solution (in DMSO)
- PEG300
- Tween-80
- Saline (0.9% NaCl)

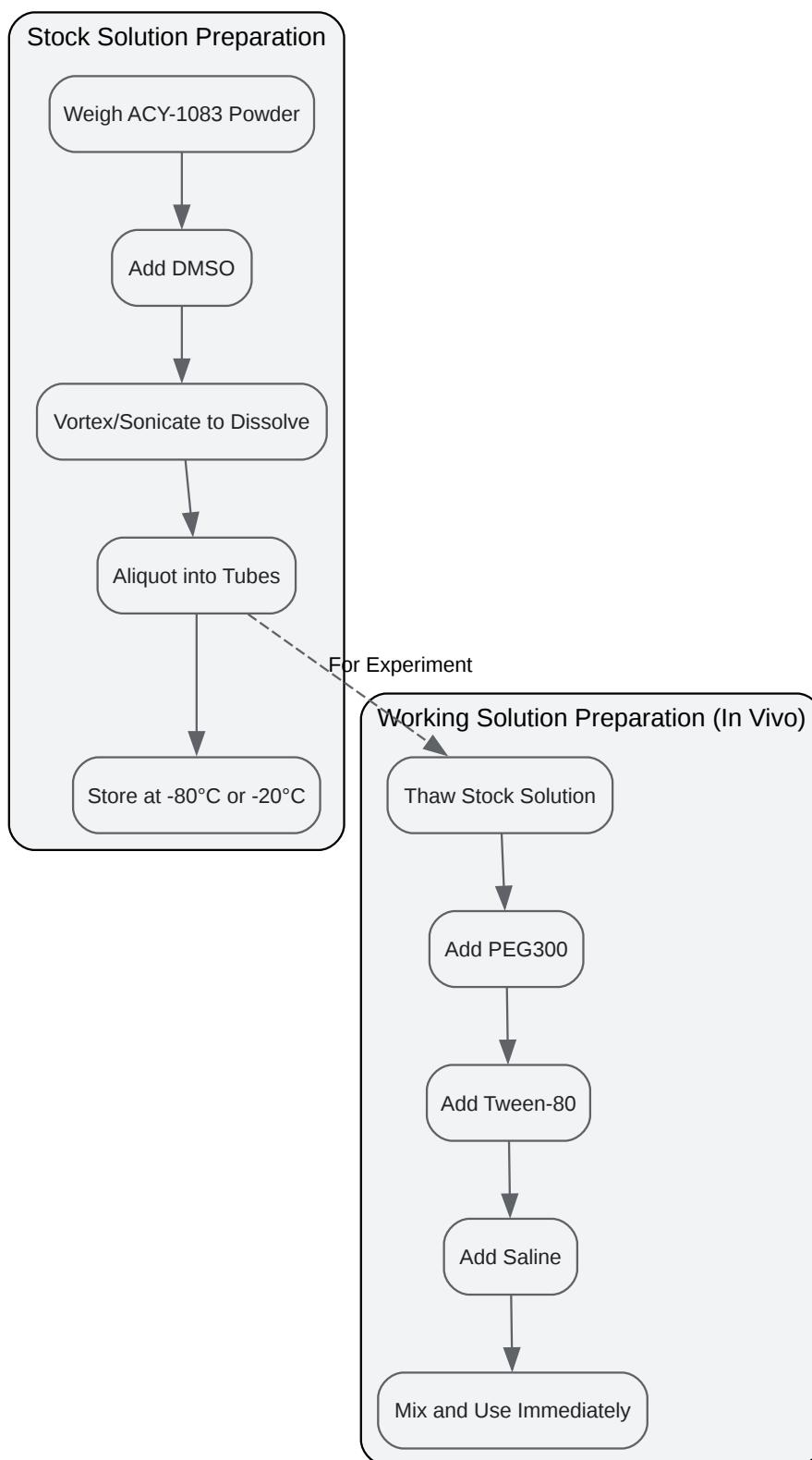
- Sterile tubes

Protocol:

- To prepare a 1 mL working solution, start with 100 μ L of a 50 mg/mL **ACY-1083** stock solution in DMSO.
- Add 400 μ L of PEG300 to the stock solution and mix thoroughly.
- Add 50 μ L of Tween-80 and continue to mix until the solution is homogeneous.
- Add 450 μ L of saline to bring the final volume to 1 mL.
- This protocol will yield a clear solution of \geq 5 mg/mL. It is recommended to prepare this working solution fresh on the day of use.

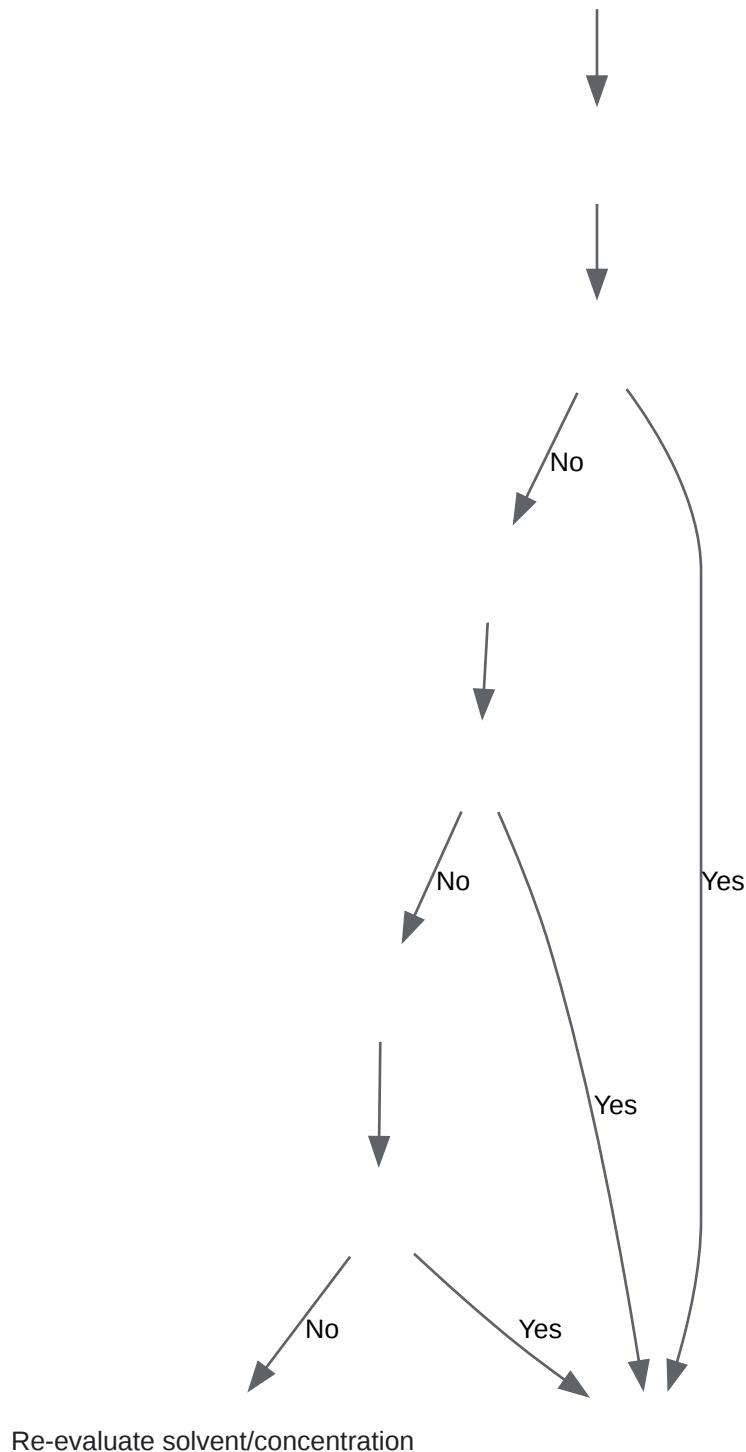
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ACY-1083 Solution Preparation Workflow

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Caption: Workflow for preparing **ACY-1083** stock and working solutions.

Troubleshooting Solubility Issues



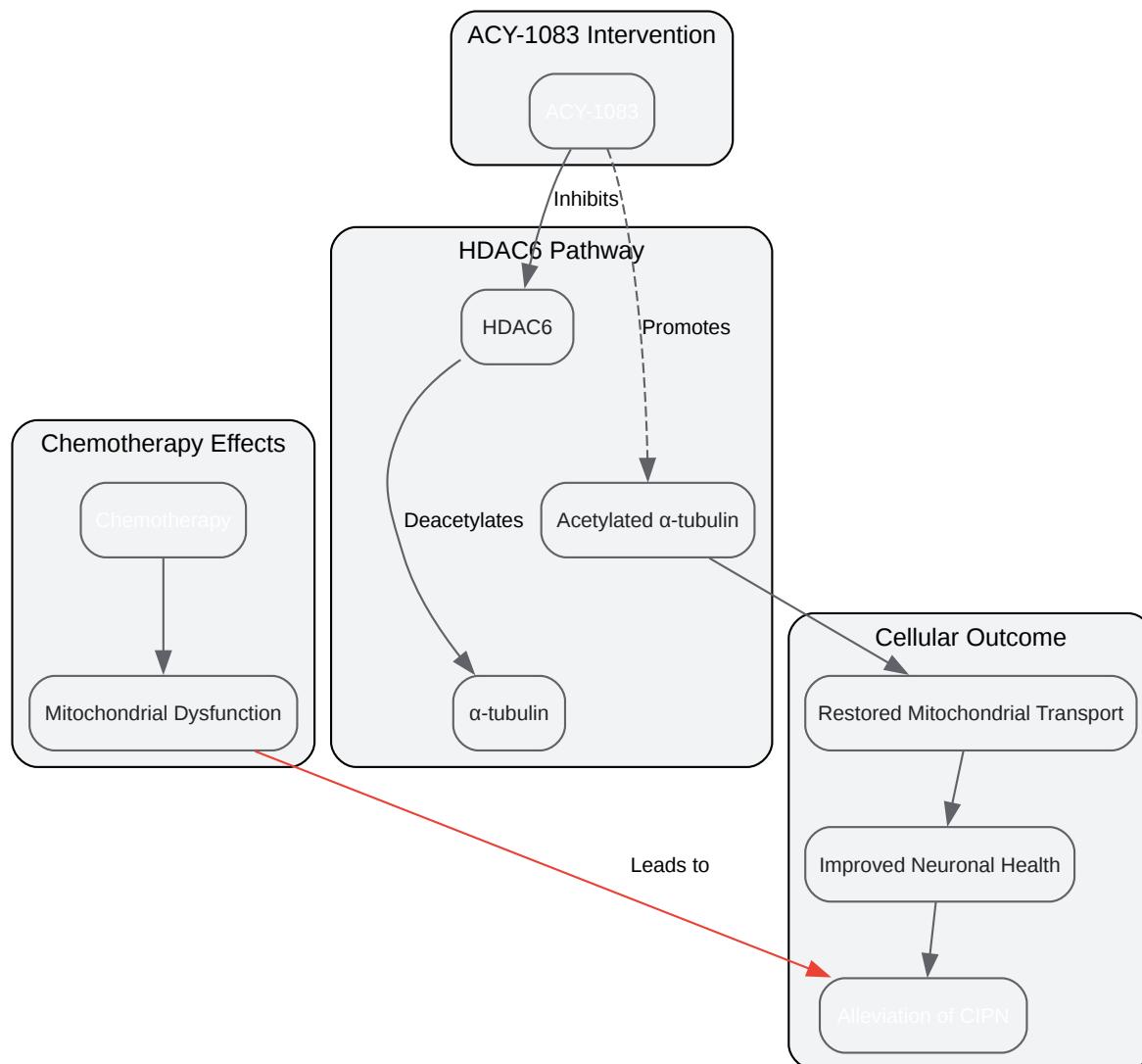
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Caption: Decision tree for troubleshooting **ACY-1083** solubility problems.

ACY-1083 Mechanism of Action in Chemotherapy-Induced Peripheral Neuropathy

ACY-1083 is a selective inhibitor of Histone Deacetylase 6 (HDAC6). In the context of chemotherapy-induced peripheral neuropathy (CIPN), its mechanism involves the modulation of non-histone protein acetylation, which plays a crucial role in neuronal health and function.

Chemotherapy can disrupt mitochondrial transport within neurons, leading to energy deficits and nerve damage. HDAC6 is known to deacetylate α -tubulin, a key component of microtubules which act as tracks for mitochondrial transport. By inhibiting HDAC6, **ACY-1083** increases the acetylation of α -tubulin. This, in turn, is thought to restore mitochondrial transport and function, thereby alleviating the symptoms of CIPN.[1][2]



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Caption: **ACY-1083** inhibits HDAC6, promoting α -tubulin acetylation and restoring mitochondrial function to alleviate CIPN.

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